

A Technical Guide to High-Purity Dimethyl Phthalate-d6 for Research Applications

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Compound of Interest

Compound Name: *Dimethyl phthalate-d6*

Cat. No.: *B110208*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on high-purity **Dimethyl phthalate-d6** (DMP-d6), a deuterated internal standard crucial for a wide range of analytical applications in research and drug development. This guide covers its commercial availability, synthesis, and rigorous quality control methodologies.

Introduction to Dimethyl Phthalate-d6

Dimethyl phthalate-d6 (CAS No. 85448-30-2) is the isotopically labeled analog of Dimethyl phthalate (DMP), where the six hydrogen atoms of the two methyl groups are replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.^[1] Its primary application lies in isotope dilution methods, where a known amount of the deuterated standard is added to a sample, enabling precise and accurate quantification of the unlabeled analyte by correcting for variations in sample preparation and instrument response.

Commercial Availability and Specifications

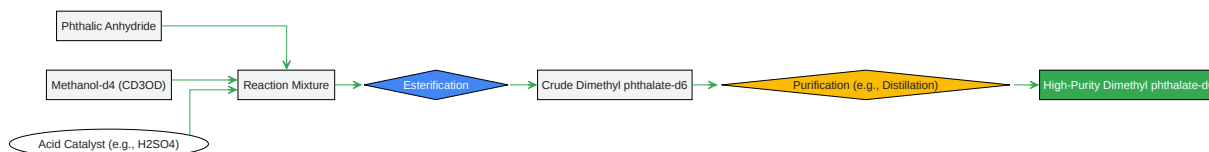
High-purity **Dimethyl phthalate-d6** is available from several reputable commercial suppliers. The products are typically characterized by high isotopic and chemical purity, ensuring reliable and reproducible results in sensitive analytical methods. Below is a summary of offerings from prominent vendors.

Supplier	Product Number	Isotopic Purity (atom % D)	Chemical Purity	Available Quantities
Sigma-Aldrich	484045	98	≥98% (GC)	Custom packaging available
MedChemExpress	HY-N7106S1	Not specified	≥98%	1 mg, 5 mg, 10 mg
CDN Isotopes	D-2413	99	Not specified	100 mg, 500 mg
LGC Standards (TRC)	D464972	Not specified	>95% (HPLC)	2.5 mg, 25 mg, 50 mg[2]
Cambridge Isotope Laboratories, Inc.	DLM-11055	98%	Not specified	100 µg/mL in methanol (1.2 mL)[3]

Synthesis of High-Purity Dimethyl Phthalate-d6

The synthesis of **Dimethyl phthalate-d6** is typically achieved through the esterification of phthalic anhydride with deuterated methanol (Methanol-d4 or CD3OD). This reaction is often catalyzed by a strong acid.

Synthetic Workflow



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Caption: Synthetic workflow for **Dimethyl phthalate-d6**.

Experimental Protocol: Synthesis of Dimethyl Phthalate-d6

The following is a representative protocol for the synthesis of **Dimethyl phthalate-d6**.

Materials:

- Phthalic anhydride (1 equivalent)
- Methanol-d4 (CD3OD, >99.5 atom % D) (2.5 equivalents)
- Concentrated sulfuric acid (catalytic amount)
- Anhydrous sodium sulfate
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add phthalic anhydride and Methanol-d4.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by slowly adding saturated sodium bicarbonate solution until effervescence ceases.

- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Dimethyl phthalate-d6**.
- Purify the crude product by vacuum distillation to yield high-purity **Dimethyl phthalate-d6** as a colorless oil.

Quality Control and Analytical Methodology

Rigorous quality control is essential to ensure the high purity and isotopic enrichment of **Dimethyl phthalate-d6**. The primary analytical techniques employed for this purpose are Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Quality Control Workflow

Caption: Quality control workflow for **Dimethyl phthalate-d6**.

Experimental Protocol: GC-MS Analysis for Purity and Isotopic Enrichment

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an electron ionization (EI) source.

GC Conditions:

- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250 °C.

- Injection Volume: 1 μ L (splitless injection).
- Oven Temperature Program:
 - Initial temperature: 80 $^{\circ}$ C, hold for 2 minutes.
 - Ramp to 280 $^{\circ}$ C at 20 $^{\circ}$ C/min.
 - Hold at 280 $^{\circ}$ C for 5 minutes.

MS Conditions:

- Ion Source Temperature: 230 $^{\circ}$ C.
- Electron Energy: 70 eV.
- Mass Range: m/z 40-400.
- Scan Mode: Full scan for purity assessment and selected ion monitoring (SIM) for isotopic enrichment.

Data Analysis:

- Chemical Purity: Determined by integrating the peak area of **Dimethyl phthalate-d6** and expressing it as a percentage of the total peak areas in the chromatogram.
- Isotopic Enrichment: Calculated by comparing the ion intensities of the molecular ion of the deuterated compound (m/z 200) and any unlabeled counterpart (m/z 194).

Experimental Protocol: NMR Spectroscopy for Structural Confirmation and Purity

Instrumentation:

- NMR Spectrometer (400 MHz or higher).

Sample Preparation:

- Dissolve 5-10 mg of **Dimethyl phthalate-d6** in approximately 0.6 mL of a suitable deuterated solvent (e.g., Chloroform-d, Acetone-d6).[4]
- Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) for chemical shift referencing if required.[4]

NMR Parameters (^1H NMR):

- Pulse Program: Standard single-pulse sequence.
- Number of Scans: 16-64 to achieve adequate signal-to-noise.
- Relaxation Delay (d1): 5 seconds to ensure full relaxation of nuclei for quantitative analysis.
- Spectral Width: 0-10 ppm.

NMR Parameters (^{13}C NMR):

- Pulse Program: Standard proton-decoupled sequence.
- Number of Scans: 1024 or more for sufficient signal-to-noise.
- Relaxation Delay (d1): 2 seconds.
- Spectral Width: 0-200 ppm.

Data Analysis:

- Structural Confirmation: The absence of a significant signal around 3.9 ppm in the ^1H NMR spectrum confirms the high deuteration of the methyl groups. The aromatic proton signals should be observed in the range of 7.5-7.8 ppm.
- Chemical Purity: Can be determined by quantitative NMR (qNMR) by integrating the signals of the analyte relative to a certified internal standard of known concentration.[5]

Applications in Research and Drug Development

High-purity **Dimethyl phthalate-d6** serves as a critical tool in various applications:

- Pharmacokinetic (PK) Studies: Used as an internal standard to accurately quantify drug concentrations in biological matrices such as plasma, urine, and tissues.
- Metabolism Studies: Enables the precise measurement of drug metabolites in in vitro and in vivo experiments.
- Bioavailability and Bioequivalence Studies: Essential for comparing different drug formulations.
- Environmental Analysis: Used as an internal standard for the quantification of phthalate plasticizers in environmental samples.
- Food Safety Testing: Employed for the accurate determination of phthalate migration from packaging materials into food products.

Conclusion

High-purity **Dimethyl phthalate-d6** is an indispensable internal standard for researchers and scientists in drug development and analytical chemistry. Its commercial availability from specialized suppliers, coupled with well-defined synthesis and rigorous quality control protocols, ensures its reliability for sensitive and accurate quantitative analyses. The detailed methodologies provided in this guide offer a comprehensive resource for the effective utilization of this critical analytical tool.

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References

1. medchemexpress.com [medchemexpress.com]
2. Dimethyl phthalate-3,4,5,6-d4 | LGC Standards [lgcstandards.com]
3. ukisotope.com [ukisotope.com]
4. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]

- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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